

(S)-GSK1379725A: A Technical Guide to its Role in Chromatin Remodeling

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Abstract

(S)-GSK1379725A, also known as AU1, is a selective small molecule inhibitor of the bromodomain of the Bromodomain and PHD finger-containing transcription factor (BPTF). BPTF is the largest and core subunit of the Nucleosome Remodeling Factor (NURF) complex, a key player in chromatin remodeling. By targeting the BPTF bromodomain, **(S)-GSK1379725A** provides a valuable chemical tool to probe the functions of the NURF complex and explore its therapeutic potential, particularly in oncology. This technical guide provides an in-depth overview of **(S)-GSK1379725A**, including its mechanism of action, quantitative binding and cellular activity data, and detailed experimental protocols for its characterization.

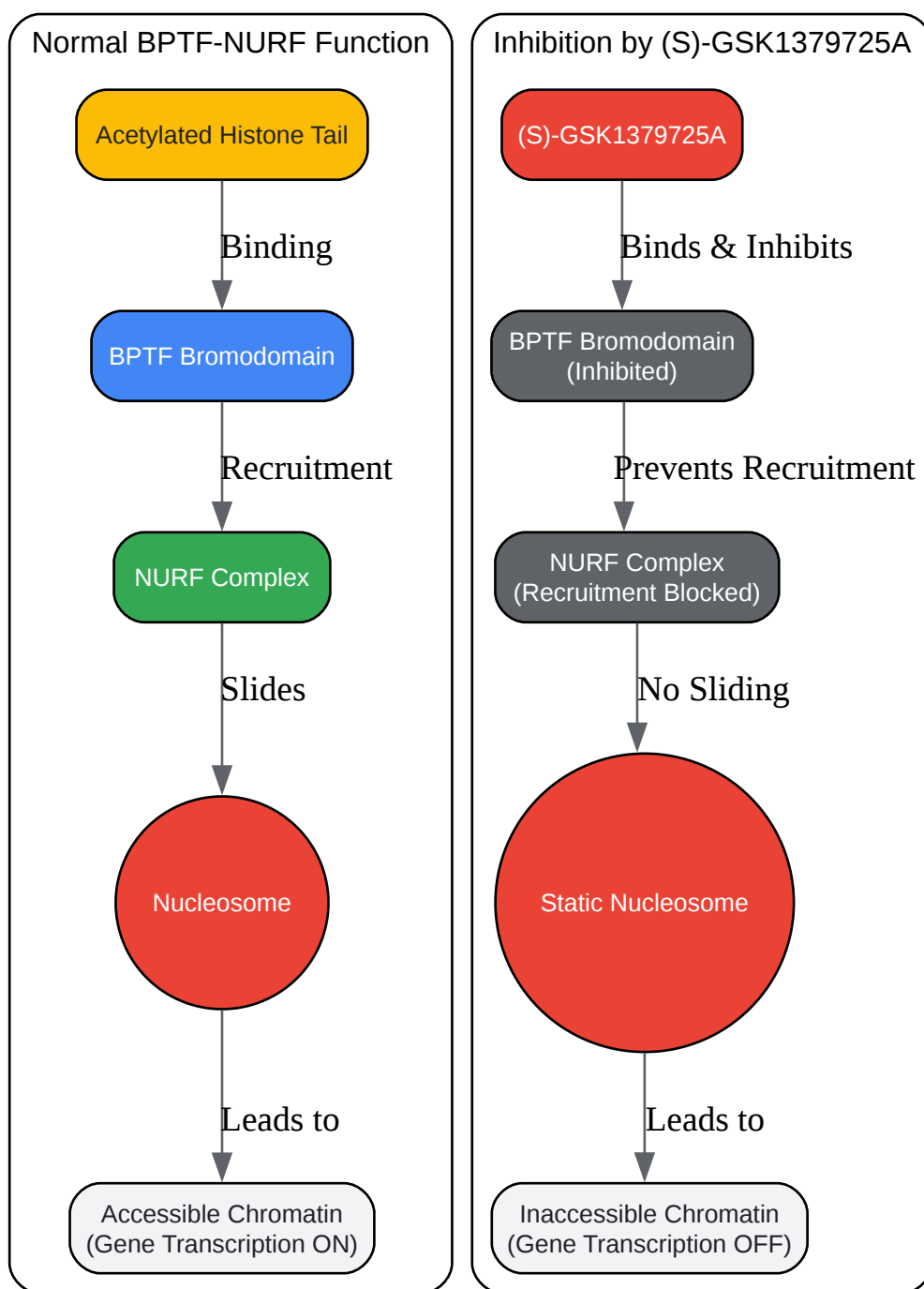
Introduction to (S)-GSK1379725A and its Target: BPTF

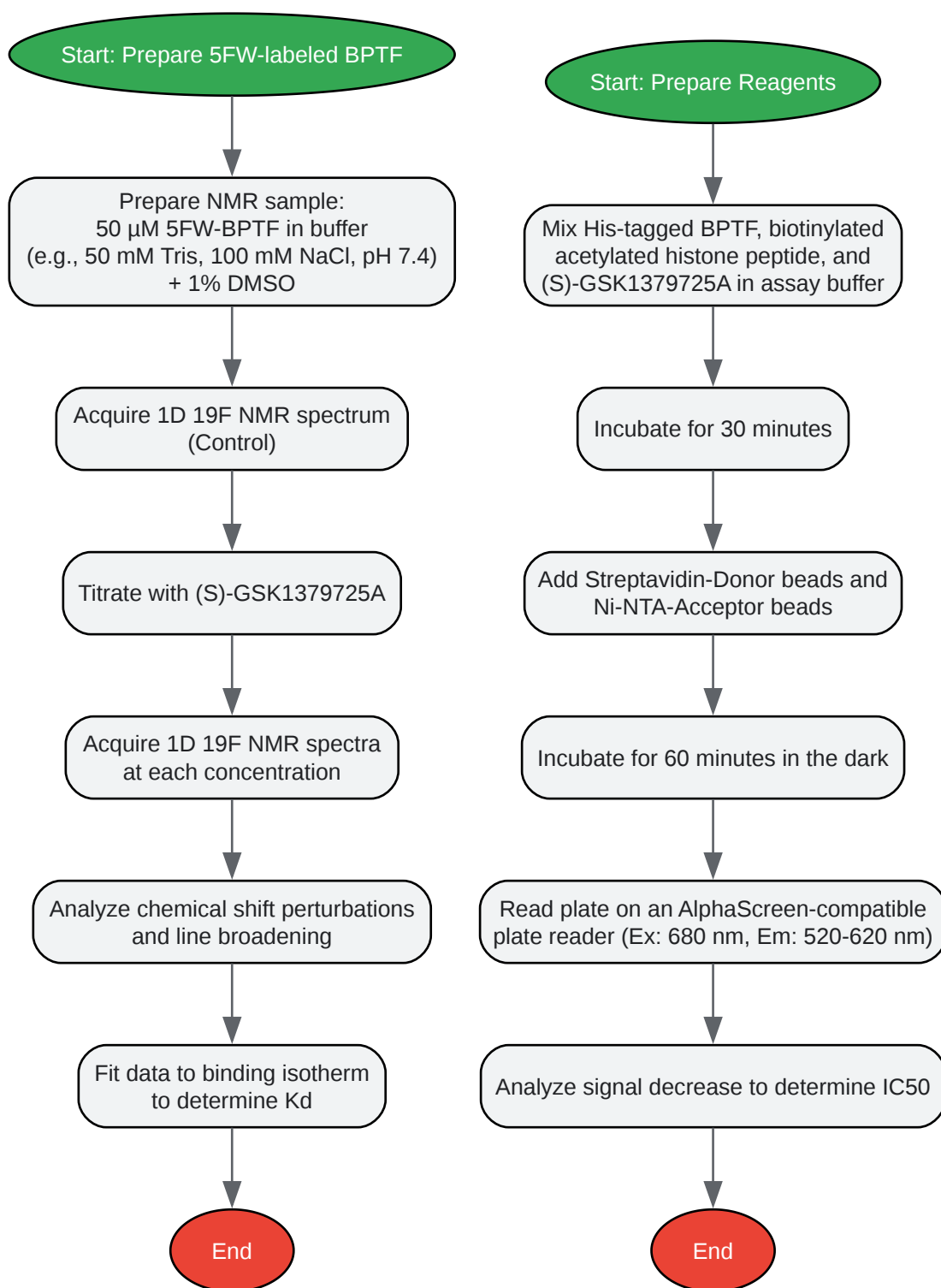
(S)-GSK1379725A is a potent and selective ligand for the bromodomain of BPTF.^[1] Bromodomains are protein modules that recognize and bind to acetylated lysine residues on histone tails, acting as "readers" of the histone code. BPTF, a large multi-domain protein, is an essential component of the NURF complex, an ATP-dependent chromatin remodeler that belongs to the ISWI (Imitation Switch) family.^{[2][3]} The NURF complex utilizes the energy from ATP hydrolysis to slide nucleosomes along the DNA, thereby altering chromatin accessibility and regulating gene expression.^{[4][5][6]} The bromodomain of BPTF is crucial for tethering the

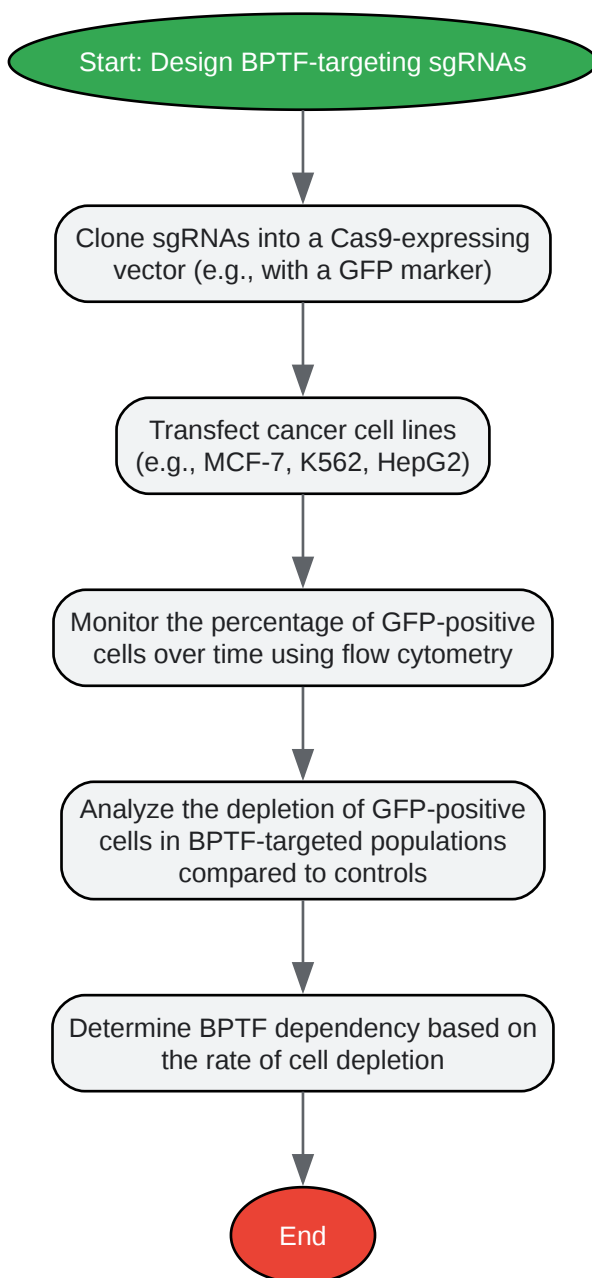
NURF complex to specific chromatin regions, making its inhibition a strategic approach to modulate NURF-dependent transcriptional programs. Dysregulation of BPTF and the NURF complex has been implicated in various cancers, highlighting the therapeutic potential of BPTF inhibitors.[7]

Mechanism of Action: Inhibition of the NURF Complex

The primary mechanism of action of **(S)-GSK1379725A** is the competitive inhibition of the BPTF bromodomain. This prevents the NURF complex from binding to acetylated histones, thereby disrupting its recruitment to target gene promoters and enhancers. The subsequent lack of nucleosome remodeling leads to a more condensed chromatin state, reduced accessibility of transcriptional machinery to DNA, and ultimately, altered gene expression.







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